

# CAS number 52709-84-9 material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 4-Cyano-4'-octylbiphenyl

Cat. No.: B1197303

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An In-depth Technical Guide to 4'-Octyl[1,1'-biphenyl]-4-carbonitrile (CAS 52709-84-9)

This technical guide provides a comprehensive overview of 4'-Octyl[1,1'-biphenyl]-4-carbonitrile, a well-studied liquid crystal material. The information is tailored for researchers, scientists, and professionals in materials science and related fields.

## Chemical Identity

4'-Octyl[1,1'-biphenyl]-4-carbonitrile, commonly known as 8CB, is a prominent member of the cyanobiphenyl series of liquid crystals.<sup>[1][2]</sup> Its molecular structure consists of a rigid biphenyl core, a flexible octyl alkyl chain, and a polar cyano group.<sup>[1][2]</sup> This combination of a flexible chain and a rigid core is responsible for its liquid crystalline properties.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	52709-84-9[1][3][4][5][6][7]
Molecular Formula	C <sub>21</sub> H <sub>25</sub> N[1][2][5][6][7]
Molecular Weight	291.43 g/mol [3][4][5][6]
IUPAC Name	4'-(octan-1-yl)-[1,1'-biphenyl]-4-carbonitrile
Common Synonyms	4-Cyano-4'-octylbiphenyl, 8CB, 4'-n-Octyl-4-biphenylcarbonitrile[1][2]
InChI Key	CSQPODPWWMOTIY-UHFFFAOYSA-N[3][4]
SMILES	<chem>CCCCCCCCc1ccc(cc1)-c2ccc(cc2)C#N</chem> [3][4]

## Physicochemical and Thermal Properties

8CB is a thermotropic liquid crystal, meaning its phase transitions are temperature-dependent. [3] It exhibits several distinct phases, including crystalline, smectic A, nematic, and isotropic liquid phases.[3]

Table 2: Physicochemical and Optical Properties

Property	Value	Conditions
Physical Form	White or colorless solid; liquid crystal (nematic)[7]	Room Temperature
Melting Point	20-22 °C	
Boiling Point	218 °C	at 2 mmHg[1]
Flash Point	>110 °C (>230 °F)	Closed cup
Density	1.00 ± 0.1 g/cm <sup>3</sup>	Predicted
Water Solubility	Insoluble	
Refractive Index (n <sub>e</sub> )	1.673	at 27 °C[4]
Refractive Index (n <sub>o</sub> )	1.516	at 27 °C[4]
Dielectric Permittivity (ε <sub>  </sub> )	12.8	at 39.4 °C[4]
Dielectric Permittivity (ε <sub>⊥</sub> )	6.65	at 39.4 °C[4]

Table 3: Thermal Properties and Phase Transitions

Transition	Temperature (°C)	Notes
Crystalline to Smectic A	~21	Transition from solid to a more ordered liquid crystal phase.
Smectic A to Nematic	~33.5	Transition to a less ordered liquid crystal phase.
Nematic to Isotropic	~40.5	Transition to a true liquid phase (clearing point).

Note: Phase transition temperatures can vary slightly depending on purity and experimental conditions.

## Safety and Hazard Information

8CB is classified as hazardous under the 2012 OSHA Hazard Communication Standard.[8] It is important to handle this chemical with appropriate safety precautions.

Table 4: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation

## Handling and Personal Protective Equipment

- Engineering Controls: Use in a well-ventilated area.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
  - Skin Protection: Wear protective gloves and clothing to prevent skin exposure.
  - Respiratory Protection: Under normal use conditions, respiratory protection is not required. If dusts or aerosols are generated, use a NIOSH-approved respirator.

## First Aid Measures

- In case of eye contact: Rinse immediately with plenty of water for at least 15 minutes. Get medical attention.
- In case of skin contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.

- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
- If swallowed: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.

## Storage

Store in a tightly closed container in a dry and well-ventilated place.

## Biological Activity and Toxicological Information

Extensive searches of scientific literature did not yield any significant data on the interaction of 4'-Octyl[1,1'-biphenyl]-4-carbonitrile with biological signaling pathways. Its primary application and area of study are in materials science. While a structurally related compound, 4-octylphenol, has been shown to have biological and toxic effects, this information is not directly applicable to 8CB.[9] Detailed toxicological studies for 8CB are limited beyond the basic hazard classifications provided in safety data sheets.

## Experimental Protocols and Methodologies

8CB is a model compound for studying the physical properties of liquid crystals. Below are summaries of common experimental techniques used in its characterization.

### Differential Scanning Calorimetry (DSC) for Phase Transition Analysis

DSC is used to determine the temperatures and enthalpy changes of phase transitions in 8CB.

- Methodology:
  - A small, precisely weighed sample of 8CB is hermetically sealed in an aluminum pan.
  - An empty sealed pan is used as a reference.
  - The sample and reference are heated and cooled at a controlled rate (e.g., 5, 10, or 20 °C/min).[3]

- The heat flow into or out of the sample relative to the reference is measured as a function of temperature.
- Endothermic and exothermic peaks in the heat flow curve correspond to phase transitions.



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Workflow for DSC analysis of 8CB phase transitions.

## Transmission Ellipsometry for Optical Characterization

This technique measures the change in polarization of light upon reflection from or transmission through a sample to determine its optical properties and thickness.

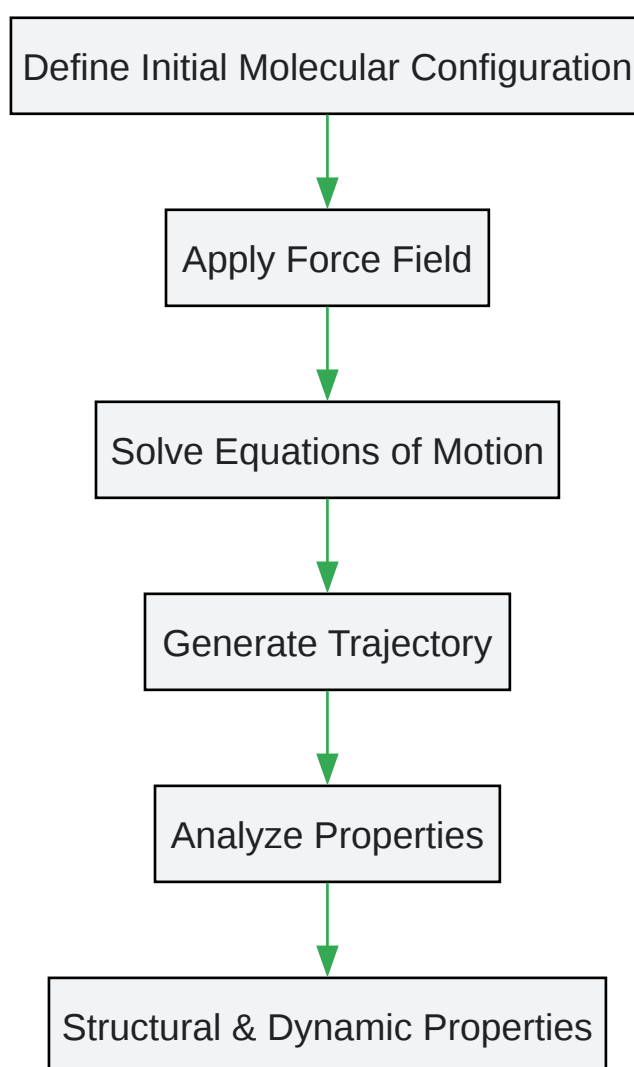
- Methodology:
  - A free-standing film of 8CB is created.
  - A polarized light beam is passed through the film at varying angles of incidence.
  - A photo-elastic modulator (PEM) is used to analyze the phase difference between the extraordinary and ordinary rays of the transmitted light.
  - The experimental data is fitted to a theoretical model to determine the film thickness and the anisotropy of the refractive indices.<sup>[10]</sup>

## Molecular Dynamics (MD) Simulation

MD simulations are used to model the behavior of 8CB molecules at the atomic level to understand their structural and dynamic properties.

- Methodology:

- An initial configuration of 8CB molecules in a simulation cell is defined.
- The forces between atoms are calculated using a force field.
- Newton's equations of motion are solved numerically to simulate the movement of atoms over time.
- Properties such as orientational order parameter, layer spacing, and film thickness are calculated from the simulation trajectory.[\[10\]](#)



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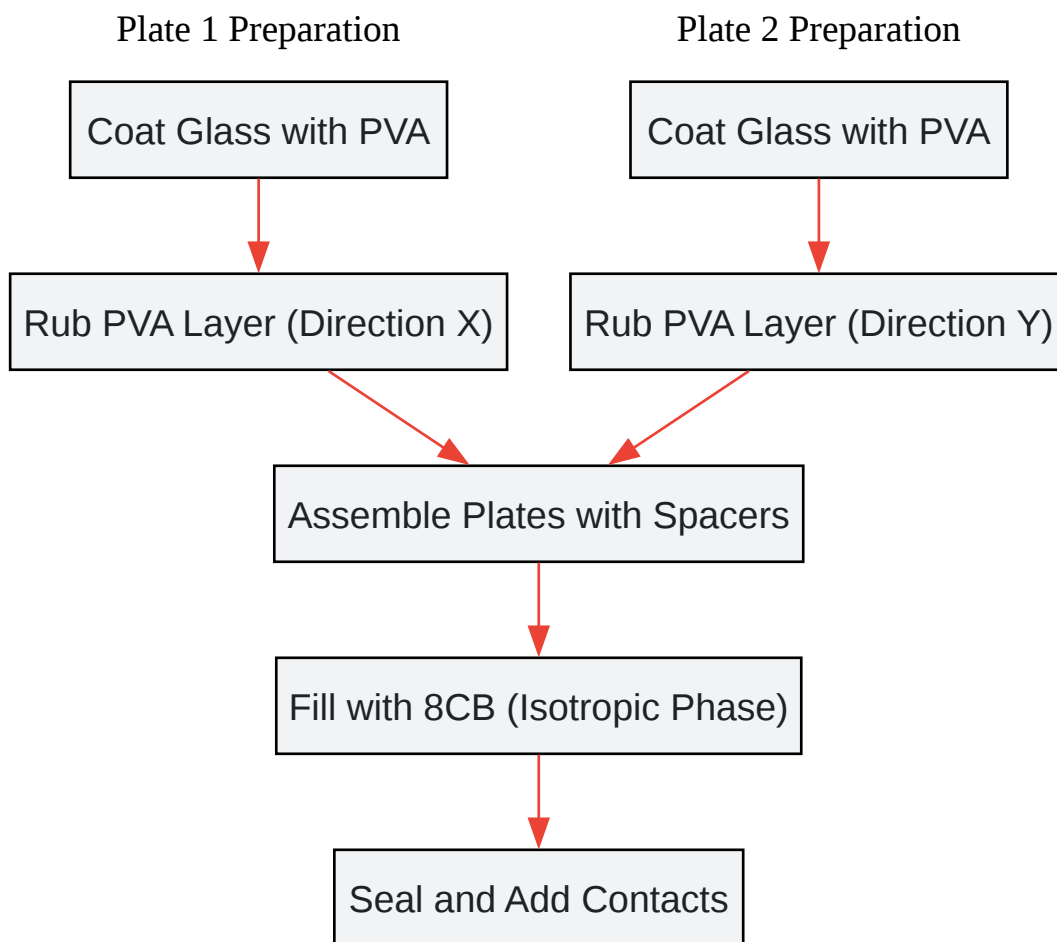
Logic flow of a molecular dynamics simulation for 8CB.

## Fabrication of a Liquid Crystal Cell

While the following protocol is for a related compound (5CB), the principles are directly applicable to creating a test cell for 8CB.

- Methodology:
  - Substrate Coating: Two conductive glass plates are coated with a thin layer of polyvinyl alcohol (PVA).
  - Alignment Layer Creation: The PVA layer on each plate is gently rubbed in a single direction to create microscopic grooves. The rubbing directions on the two plates are set perpendicular to each other.
  - Cell Assembly: The two glass plates are placed together with the PVA-coated sides facing inward, separated by a small gap using spacers.
  - Filling: The liquid crystal (8CB) is introduced into the gap between the plates via capillary action in its isotropic phase (heated).
  - Sealing and Connection: The cell is sealed, and electrical contacts are made to the conductive layers of the glass plates.





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Experimental workflow for fabricating a liquid crystal cell.

## Applications in Research and Technology

The primary use of 4'-Octyl[1,1'-biphenyl]-4-carbonitrile is in the field of materials science and liquid crystal technology.

- Liquid Crystal Displays (LCDs): Its liquid crystalline properties are fundamental to the operation of some types of LCDs.[\[1\]](#)[\[2\]](#)
- Fundamental Research: It serves as a model system for studying phase transitions, molecular interactions, and the physical properties of liquid crystals.[\[1\]](#)

- Materials Science: The unique thermal and optical properties of 8CB make it a valuable component in the development of new materials with specific, tunable characteristics.[1]

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